

Recoflavone in acute and chronic gastritis clinical trials

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Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

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Recoflavone Basic Profile & Clinical Trial Status

The table below summarizes the core identity and development status of **Recoflavone**.

Attribute	Description
Generic Name	Recoflavone [1]
Code Names	DA-6034, DA 6034 [1] [2]
Chemical Formula	C ₂₀ H ₁₈ O ₈ [1]
Molecular Weight	386.356 g/mol [1]
CAS Number	203191-10-0 [1] [3]
Modality	Small Molecule [1]
Drug Bank Status	Investigational [1]
Related Compound	Synthetic derivative of the flavonoid Eupatilin [3]

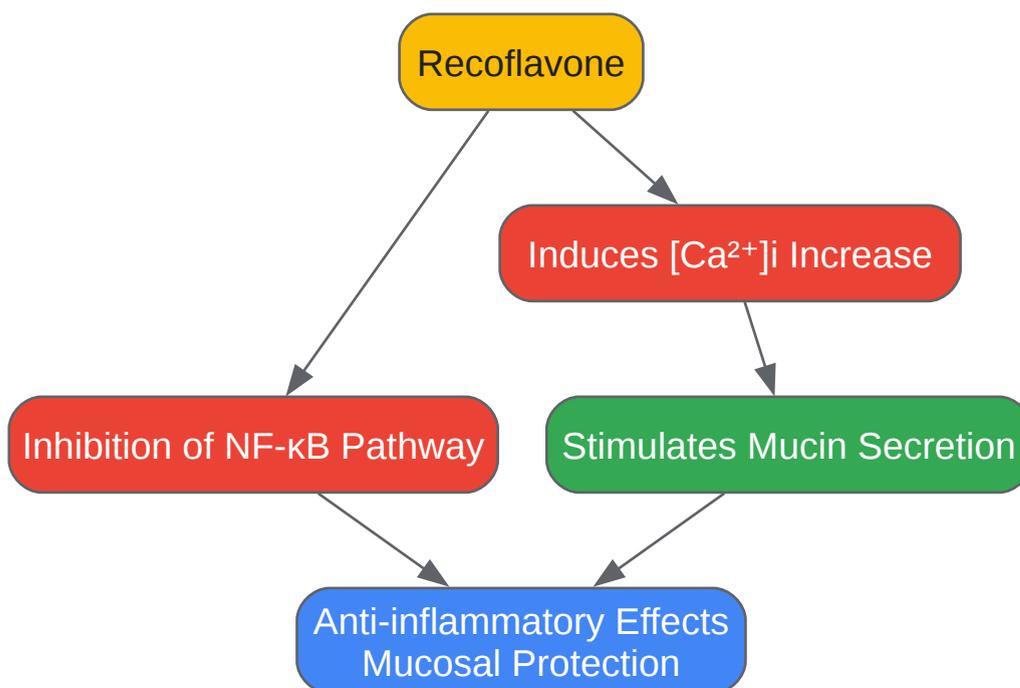
Clinical Trial Overview: **Recoflavone** has been used in clinical trials studying the treatment of **Acute Gastritis** and **Chronic Gastritis** [1]. According to DrugBank, one trial for gastritis is listed with an "Unknown Status," while two completed trials investigated its use for **Dry Eye Syndrome (DES)** [1].

Mechanism of Action & Pharmacological Profile

Recoflavone's biological activity is multi-faceted, targeting several key pathways involved in inflammation and mucosal protection.

- **Primary Mechanism:** It acts as a modulator of the **NF-κB pathway**, a critical regulator of inflammation, immunity, and cell survival [1] [3]. It specifically modulates several subunits of the NF-κB complex, including **c-Rel, RelB, p65, p100, and p105** [1].
- **Additional Activities:**
 - Induces an increase in intracellular calcium concentration ($[Ca^{2+}]_i$) in epithelial cells [3].
 - Promotes the secretion of mucin-like glycoproteins in human corneal and conjunctival epithelial cells, which is crucial for mucosal protection [3].
 - Exhibits anti-inflammatory, anti-tumor, and gastroprotective/intestinal mucosal protective effects in preclinical models [3].

The following diagram illustrates the core mechanism of action of **Recoflavone** and its subsequent biological effects, based on current scientific understanding.



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Preclinical In Vivo Data

Evidence from animal models supports the therapeutic potential of **Recoflavone**. Key findings are summarized in the table below.

Disease Model	Dosing Regimen	Reported Outcomes
Small Intestinal Injury (Rat) [3]	30 mg/kg; oral administration; every 12 hours for 3 days	Increased ERK expression; significantly reduced intestinal permeability.
Colitis-Associated Cancer (Mouse) [3]	30 mg/kg; oral gavage; twice daily for 8 weeks	Reduced number of colon tumors; ameliorated weight loss and colon shortening; enhanced apoptosis; inhibited expression of Ki-67, COX-2, and phospho-IKK α .
Dry Eye Disease (Rabbit) [3]	3% eye drops; single dose	Significantly reduced corneal damage and permeability.

Accessing Further Information

The search results indicate that detailed clinical protocols and efficacy data from human trials on gastritis are not publicly available in depth. For comprehensive information, you may need to consult specialized resources.

- **Clinical Trial Registries:** Search official databases like ClinicalTrials.gov using identifiers "DA-6034" or "**Recoflavone**" for potential protocol details and status updates [1].
- **Scientific Literature:** Investigate further in-depth through biomedical literature databases for related publications that might reference the clinical trial data [4].

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References

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